

The Discovery and Isolation of 14-Norpseurotin from Aspergillus: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **14-Norpseurotin**

Cat. No.: **B161236**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **14-Norpseurotin**, a bioactive secondary metabolite produced by various species of the fungus Aspergillus. This document details the producing organisms, biosynthetic pathway, experimental protocols for isolation and purification, and a summary of its biological activities.

Introduction to 14-Norpseurotin

14-Norpseurotin A is a fungal alkaloid characterized by a unique oxa-spiro-lactam core.^[1] It is a derivative of the more well-known compound, pseurotin A. First reported from fungi of the genus Aspergillus, **14-Norpseurotin** has garnered interest in the scientific community due to its diverse and potent biological activities. These activities include antileishmanial, anticancer, and antimicrobial effects, as well as the ability to induce neurite outgrowth.^[2]

Producing Microorganisms

14-Norpseurotin has been isolated from several species of Aspergillus, highlighting the metabolic diversity within this genus. Known producing species include:

- *Aspergillus fumigatus*: A ubiquitous fungus that is also an opportunistic human pathogen.^[3]
- *Aspergillus sydowii*: A marine-derived fungus.

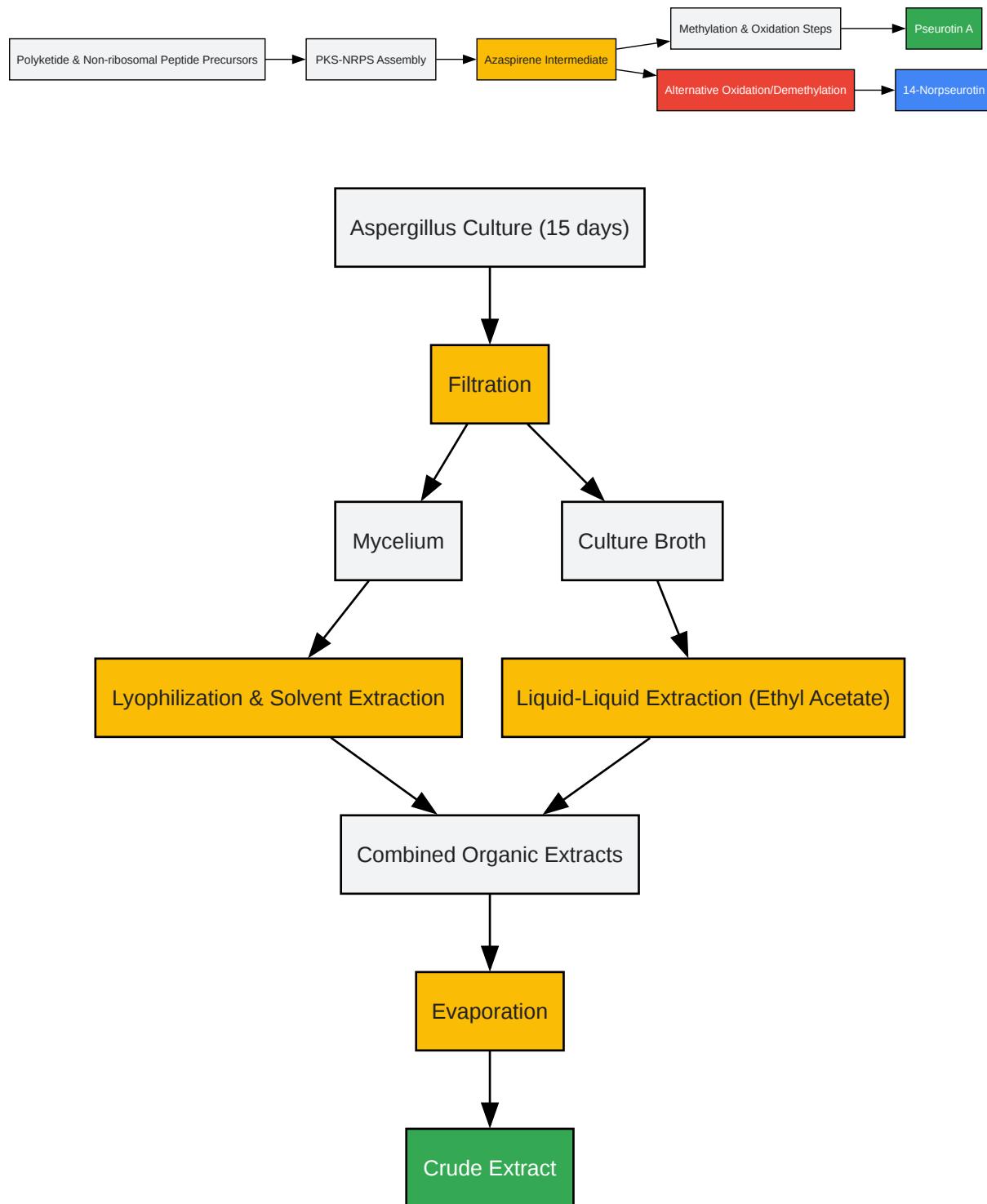
- Aspergillus sp. strain F1544: An endophytic fungus isolated from the leaves of Guapira standleyana.[2][4]

The production of **14-Norpseurotin** can be influenced by the specific strain of Aspergillus and the composition of the culture medium.

Biosynthetic Pathway

The biosynthesis of **14-Norpseurotin** is closely related to that of pseurotin A. The core scaffold is assembled by a hybrid polyketide synthase-nonribosomal peptide synthetase (PKS-NRPS) enzyme. The key difference between pseurotin A and **14-Norpseurotin** A is the absence of a methyl group at the C-14 position in the latter.

Current research suggests that the biosynthesis of pseurotin A involves a C-methyltransferase, PsoF, which is responsible for the methylation of the polyketide backbone. The production of **14-Norpseurotin** A likely occurs through a similar pathway, but with either the lack of or the incomplete action of the C-methyltransferase on the precursor molecule.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Antiparasitic and anticancer constituents of the endophytic fungus Aspergillus sp. strain F1544 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Discovery and Isolation of 14-Norpseurotin from Aspergillus: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b161236#14-norpseurotin-discovery-and-isolation-from-aspergillus>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com